

KSCM-5: A Technical Guide to Synthesis, Characterization, and Biological Activity

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Compound of Interest

Compound Name: KSCM-5

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For Researchers, Scientists, and Drug Development Professionals

This whitepaper provides a comprehensive technical overview of **KSCM-5**, a novel benzofuran-2-carboxamide derivative with significant affinity for sigma receptors. **KSCM-5**, chemically identified as 3-methyl-N-phenyl-N-(3-(piperidin-1-yl)propyl)benzofuran-2-carboxamide, has emerged as a potent ligand with potential applications in neuroscience and oncology research. [1][2] This document details its synthesis, physicochemical characterization, and elucidates its mechanism of action based on current scientific findings.

Physicochemical Properties and Receptor Affinity

KSCM-5 is a small molecule with a molecular formula of $C_{24}H_{28}N_2O_2$ and a molecular weight of 376.49 g/mol. [3] Its primary biological targets are the sigma-1 (σ_1) and sigma-2 (σ_2) receptors, with high binding affinity for both.

Property	Value	Reference
Molecular Formula	C24H28N2O2	[3]
Molecular Weight	376.49 g/mol	[3]
Sigma-1 (σ 1) Receptor Affinity (Ki)	7.8 nM	[1][4]
Sigma-2 (σ 2) Receptor Affinity (Ki)	16 nM	[1][4]
Selectivity (σ 1 over σ 2)	2-fold	[1][4]

Synthesis of KSCM-5

The synthesis of **KSCM-5** is achieved through a multi-step process involving a microwave-assisted Perkin rearrangement followed by N-alkylation facilitated by a modified Finkelstein halogen-exchange reaction.[1][2]

Experimental Protocol: Synthesis of 3-methyl-N-phenyl-N-(3-(piperidin-1-yl)propyl)benzofuran-2-carboxamide (KSCM-5)

The synthesis of **KSCM-5** involves the N-alkylation of the precursor carboxamide (2c) with 1-(3-iodopropyl)piperidine.[1]

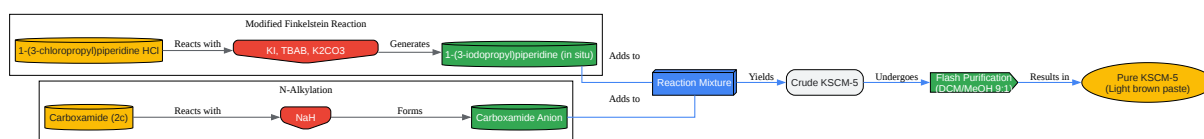
Materials:

- 3-methyl-N-phenylbenzofuran-2-carboxamide (carboxamide 2c)
- 1-(3-chloropropyl)piperidine hydrogen chloride
- Potassium iodide (KI)
- Tetrabutylammonium bromide (TBAB)
- Potassium carbonate (K₂CO₃)

- Sodium hydride (NaH)
- Dichloromethane (DCM)
- Methanol (MeOH)

Procedure:

- In situ generation of 1-(3-iodopropyl)piperidine: A modified Finkelstein reaction is employed. 1-(3-chloropropyl)piperidine hydrogen chloride is reacted with potassium iodide in the presence of tetrabutylammonium bromide and potassium carbonate to generate the more reactive 1-(3-iodopropyl)piperidine in situ.^[1]
- N-alkylation: The anion of the carboxamide (2c), generated by treatment with sodium hydride, is reacted with the in situ generated 1-(3-iodopropyl)piperidine to yield **KSCM-5**.^[1]
- Purification: The crude product is purified using high-performance flash purification with a silica column, eluting with a dichloromethane/methanol (9:1) solvent system. This yields **KSCM-5** as a light brown paste with a 63% yield.^[1]



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Diagram 1: Synthesis Workflow of **KSCM-5**

Characterization of KSCM-5

The structural identity and purity of the synthesized **KSCM-5** are confirmed through various analytical techniques, primarily Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS).

Nuclear Magnetic Resonance (NMR) Spectroscopy

The ^1H and ^{13}C NMR spectra provide detailed information about the molecular structure of **KSCM-5**.

1H NMR (300 MHz, CDCl3) δ (ppm)	13C NMR (300 MHz, CDCl3) δ (ppm)
1.36–1.56 (m, 6H)	9.1
1.82–1.92 (qt, J = 7.58 Hz, 2H)	24.5
2.31–2.36 (m, 6H)	25.3
2.34 (s, 3H)	26.0
3.90–3.95 (t, J = 7.64 Hz, 2H)	49.0
7.03–7.05 (d, J = 8.03 Hz, 1H)	54.6
7.11– 7.26 (m, 7H)	56.6
7.43–7.45 (d, J = 6.85 Hz, 1H)	111.4
120.3	
121.2	
122.6	
126.2	
126.7	
127.0	
128.9	
129.0	
142.8	
144.4	
153.4	
161.5	

Source:[1][4]

Mass Spectrometry (MS)

High-resolution mass spectrometry (HRMS) confirms the molecular weight of **KSCM-5**.

- Calculated [M+H]⁺: 377.2229
- Observed [M+H]⁺: 377.2227

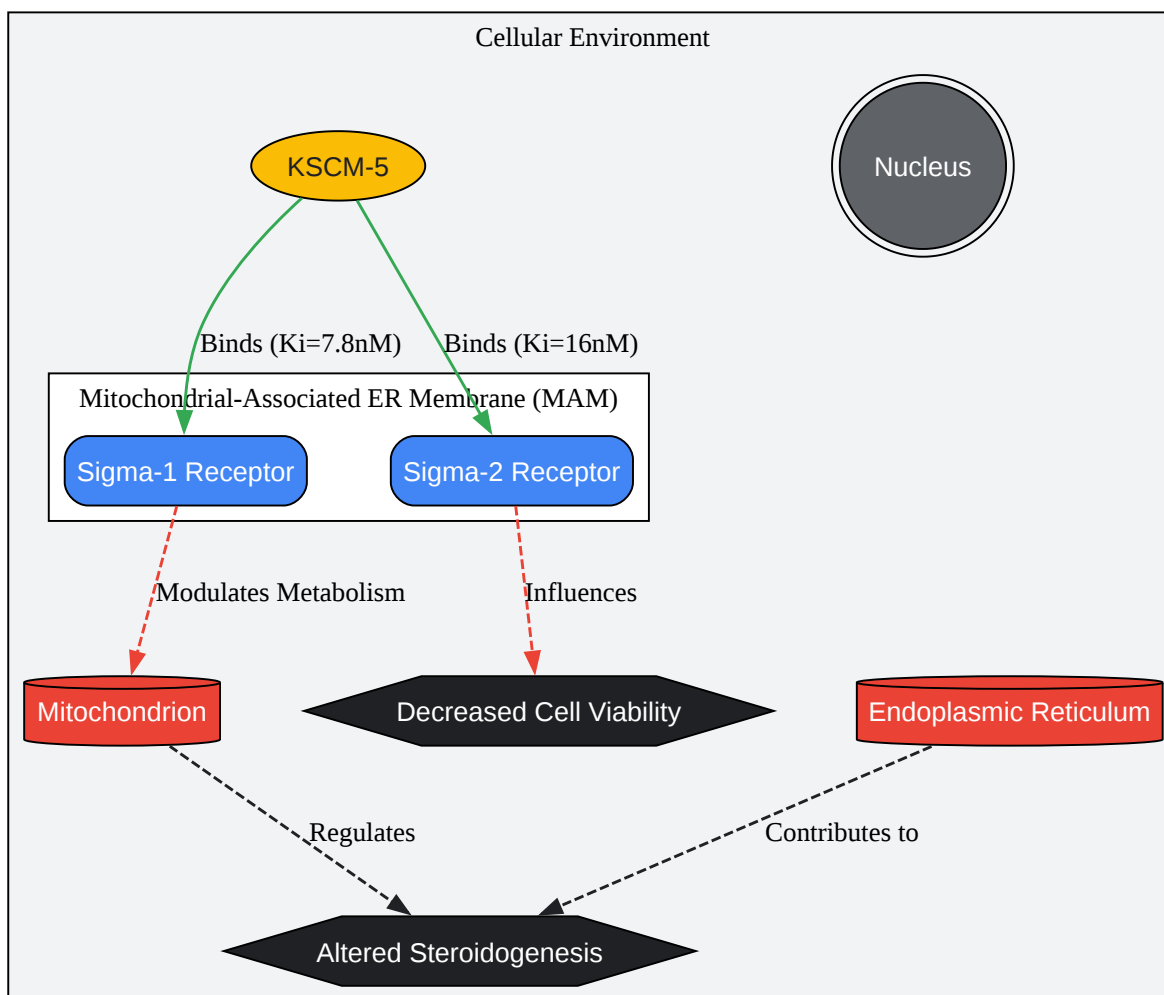
Source:[4]

Mechanism of Action and Biological Effects

KSCM-5 exerts its biological effects primarily through its interaction with sigma receptors, which are highly expressed in the central nervous system and various peripheral tissues.[4] These receptors are located at the mitochondrial-associated endoplasmic reticulum membrane (MAM), a critical subcellular domain for cellular signaling and metabolism.[4][5]

The binding of **KSCM-5** to sigma receptors can modulate several downstream cellular processes. Notably, **KSCM-5** has been shown to decrease cell viability, with a more potent effect compared to its analogs, KSCM-1 and KSCM-11.[4] This effect is likely attributed to its high affinity for both sigma-1 and sigma-2 receptors.[4] The absence of methoxy groups on the benzofuran ring of **KSCM-5**, in contrast to its analogs, results in significantly increased affinity at both receptor subtypes.[4]

Furthermore, the interaction of **KSCM-5** with sigma receptors at the MAM can influence mitochondrial metabolic regulation and steroidogenesis.[4][5]



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Diagram 2: Proposed Signaling Pathway of **KSCM-5**

Experimental Protocols: Characterization Radioligand Binding Assays

Objective: To determine the binding affinity (K_i) of **KSCM-5** for sigma-1 and sigma-2 receptors.

Protocol for Sigma-1 Receptor Binding:

- Tissue Preparation: Rat brain homogenates are used as the source of sigma-1 receptors.
- Radioligand: [--INVALID-LINK---](#)pentazocine is used to label the sigma-1 receptors.
- Reference Compound: Haloperidol serves as the reference compound for competition binding.
- Assay Conditions: The assay is performed in a sigma-binding buffer.
- Data Analysis: The affinity (K_i) is determined from nonlinear regression of radioligand competition binding isotherms, with IC_{50} values calculated and converted to K_i using the Cheng-Prusoff equation.[\[4\]](#)

Protocol for Sigma-2 Receptor Binding:

- Cell Line: PC12 cells are used as the source of sigma-2 receptors.
- Radioligand: $[3H]1,3$ -di(2-tolyl)guanidine is used to label the sigma-2 receptors.
- Reference Compound: Haloperidol is used as the reference compound.
- Assay Conditions: The assay is performed in a sigma-binding buffer.
- Data Analysis: Similar to the sigma-1 assay, K_i values are determined from competition binding curves.[\[4\]](#)

Conclusion

KSCM-5 is a potent, dual-ligand for sigma-1 and sigma-2 receptors, synthesized through a robust and efficient chemical process. Its detailed characterization provides a solid foundation for its use as a pharmacological tool to investigate the roles of sigma receptors in cellular function and disease. The high affinity of **KSCM-5** and its demonstrated effects on cell viability and mitochondrial function make it a compound of significant interest for further research and potential therapeutic development.

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